

# Handling, storage, and disposal procedures for 1-(2-Bromoethoxy)-3-methoxybenzene

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## Compound of Interest

Compound Name: 1-(2-Bromoethoxy)-3-methoxybenzene

Cat. No.: B1271738

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## Application Notes and Protocols for 1-(2-Bromoethoxy)-3-methoxybenzene

For Researchers, Scientists, and Drug Development Professionals

### Introduction

This document provides detailed procedures for the safe handling, storage, and disposal of **1-(2-Bromoethoxy)-3-methoxybenzene** (CAS No. 3245-45-2). The information is compiled from safety data sheets and chemical databases to ensure the protection of laboratory personnel and the environment. This compound is classified as an irritant and is harmful if swallowed.<sup>[1]</sup> Adherence to these protocols is mandatory for all personnel working with this substance.

### Compound Identification and Properties

Proper identification and understanding of a chemical's properties are crucial for safe handling.

Table 1: Chemical Identification and Physical Properties

Property	Value	Reference
IUPAC Name	<b>1-(2-bromoethoxy)-3-methoxybenzene</b>	<a href="#">[1]</a>
CAS Number	3245-45-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	231.09 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Not explicitly stated, but related compounds are liquids.	

| Synonyms | **1-(2-bromoethoxy)-3-methoxybenzene** [\[1\]](#) |

## Hazard Identification and Safety

**1-(2-Bromoethoxy)-3-methoxybenzene** is a hazardous substance requiring strict safety precautions. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	<b>H302: Harmful if swallowed</b> <a href="#">[1]</a> <a href="#">[4]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation <a href="#">[1]</a> <a href="#">[4]</a>
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation <a href="#">[1]</a> <a href="#">[4]</a>

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation[\[1\]](#)[\[4\]](#) |

Signal Word:Warning[\[1\]](#)[\[5\]](#)

### Personal Protective Equipment (PPE):

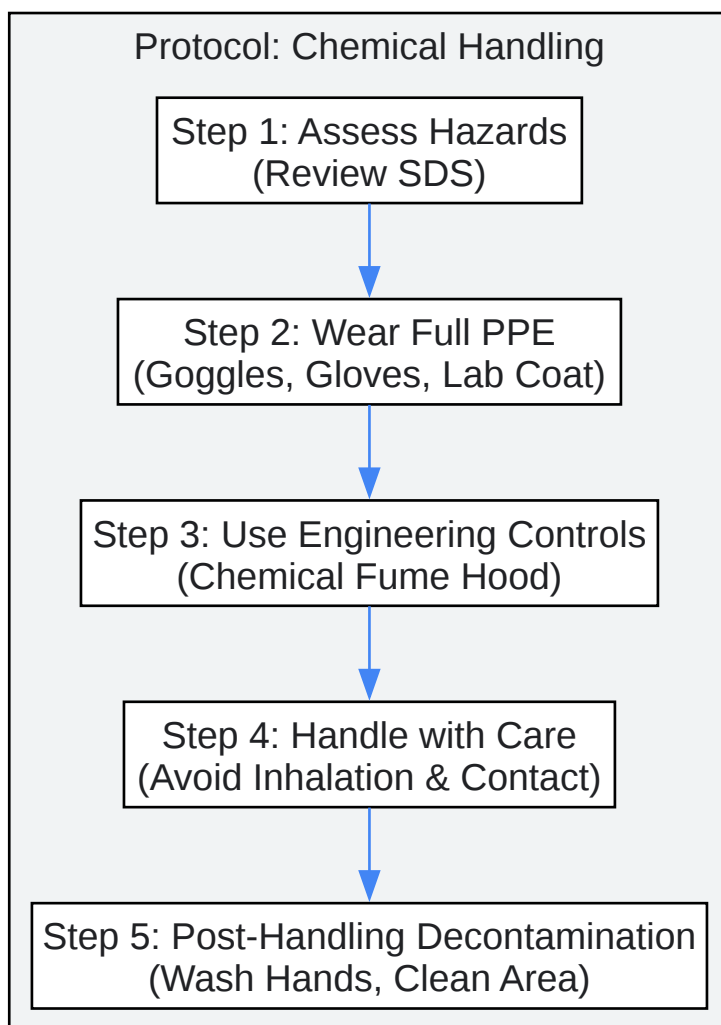
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[5]
- Skin Protection: Wear a lab coat and impervious gloves (e.g., nitrile rubber).[6] Contaminated clothing should be removed immediately.[7]
- Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood. [4][5] If exposure limits are exceeded, a full-face respirator may be necessary.[5]

## Experimental Protocols

### Handling Protocol

Adherence to this protocol is essential to minimize exposure and ensure safety.

- Hazard Assessment: Before work begins, review the Safety Data Sheet (SDS) and understand the specific hazards associated with **1-(2-Bromoethoxy)-3-methoxybenzene**.
- Engineering Controls: All handling of this chemical must be conducted in a properly functioning chemical fume hood to avoid inhalation of vapors.[4]
- Personal Protective Equipment (PPE): Don the required PPE as specified in Section 3.0.
- Dispensing: When transferring or dispensing the chemical, use appropriate tools (e.g., glass pipettes, syringes) to avoid splashes. Avoid creating aerosols.[4][5]
- Contamination Avoidance: Do not eat, drink, or smoke in the laboratory area.[5][8] Avoid contact with skin and eyes.[4][6]
- Post-Handling: After handling, wash hands and forearms thoroughly with soap and water, even if gloves were worn.[4] Clean the work area to decontaminate surfaces.



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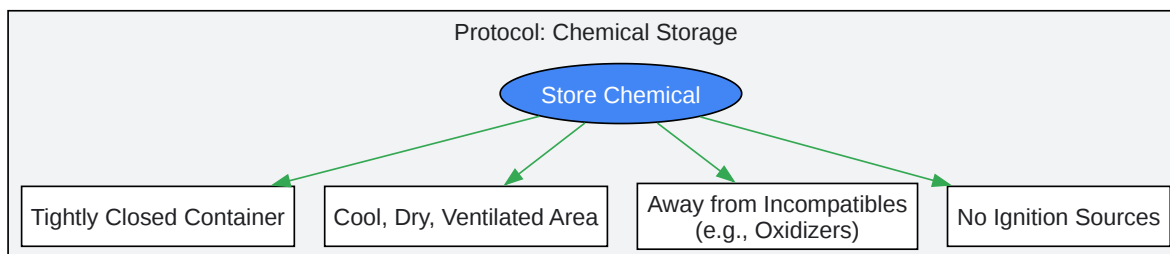
**Caption:** Workflow for Safe Handling.

## Storage Protocol

Proper storage is critical to maintaining chemical integrity and preventing accidents.

- Container: Keep the chemical in its original, tightly closed container.[6][7]
- Location: Store in a cool, dry, and well-ventilated area.[6] Some suppliers recommend refrigerated storage between 2-8°C.[4]
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents and strong acids.[6]

- Ignition Sources: Keep away from sources of heat, sparks, and open flames.[6][9]
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.



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**Caption:** Key Requirements for Storage.

## Spill Cleanup Protocol

In the event of an accidental release, follow these steps immediately.

- Evacuation and Ventilation: Evacuate non-essential personnel from the spill area.[4] Ensure the area is well-ventilated (use fume hood if spill is contained).
- Personal Protection: Wear the appropriate PPE, including respiratory protection if necessary. [4]
- Containment: Prevent the spill from spreading and from entering drains.[4][7][9]
- Absorption: Cover and absorb the spill with a non-combustible, inert material such as sand, vermiculite, or earth.[10]
- Collection: Carefully sweep up or collect the absorbed material into a suitable, sealed, and labeled container for hazardous waste disposal.[4][10]

- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.[10]

## First Aid Protocol

Table 3: First Aid Measures

Exposure Route	Procedure
Ingestion	<b>Rinse mouth with water.[5] Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[8] [9]</b>
Skin Contact	Immediately remove all contaminated clothing. [6] Wash the affected area with plenty of soap and water for at least 15 minutes.[6] Seek medical attention if irritation develops or persists.
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open.[6] Remove contact lenses if present and easy to do.[4] Continue rinsing. Seek immediate medical attention.

| Inhalation | Move the person to fresh air and keep them in a position comfortable for breathing.[7] If the person feels unwell, call a POISON CENTER or doctor.[7] |

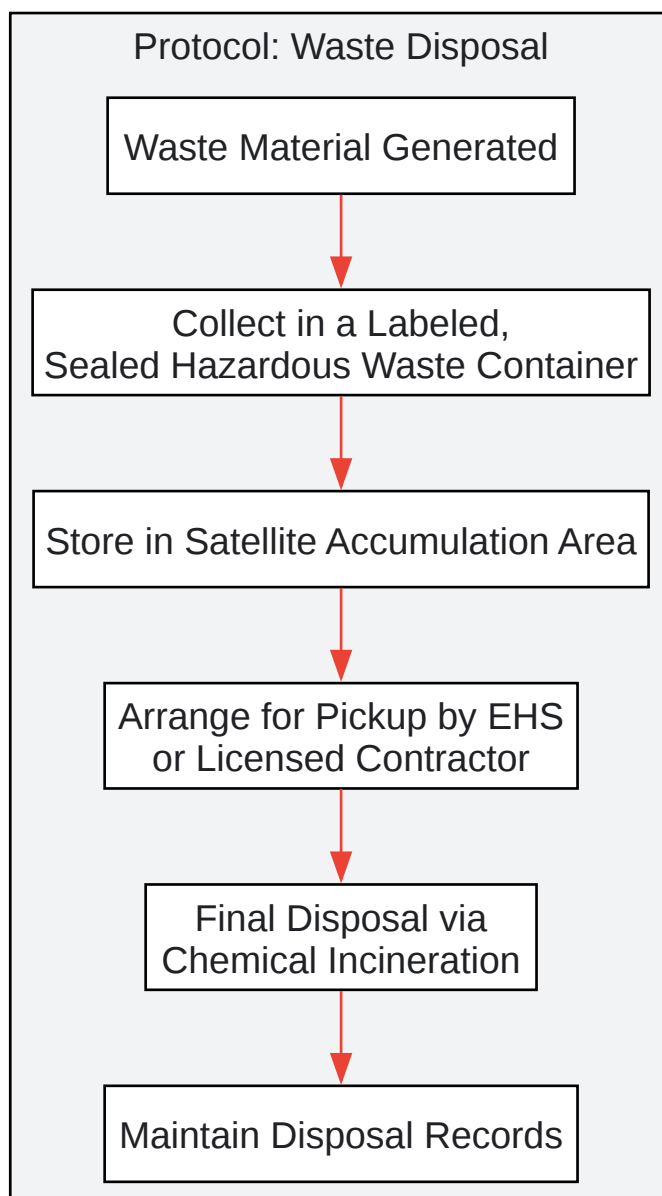
## Disposal Protocol

All waste containing **1-(2-Bromoethoxy)-3-methoxybenzene** must be treated as hazardous waste.

- Waste Characterization: This material must be disposed of as hazardous chemical waste. [10]
- Containerization: Collect waste material in a dedicated, compatible, and clearly labeled hazardous waste container.[11] The container must be kept tightly closed except when

adding waste.[12]

- Segregation: Do not mix this waste with other waste streams unless compatibility is confirmed.[8][11]
- Disposal Method: The recommended disposal method is to dissolve the material in a combustible solvent and incinerate it in a licensed chemical incinerator equipped with an afterburner and scrubber.[10]
- Regulatory Compliance: All disposal activities must be conducted in strict accordance with all applicable local, state, and federal environmental regulations.[10] Contact your institution's Environmental Health and Safety (EHS) office for specific guidance.
- Empty Containers: Empty containers should be treated as hazardous waste and disposed of as the unused product.[10] Do not reuse empty containers.



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**Caption:** Hazardous Waste Disposal Workflow.

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